

what is the metabolite pathway of iniparib

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Compound Focus: Iniparib

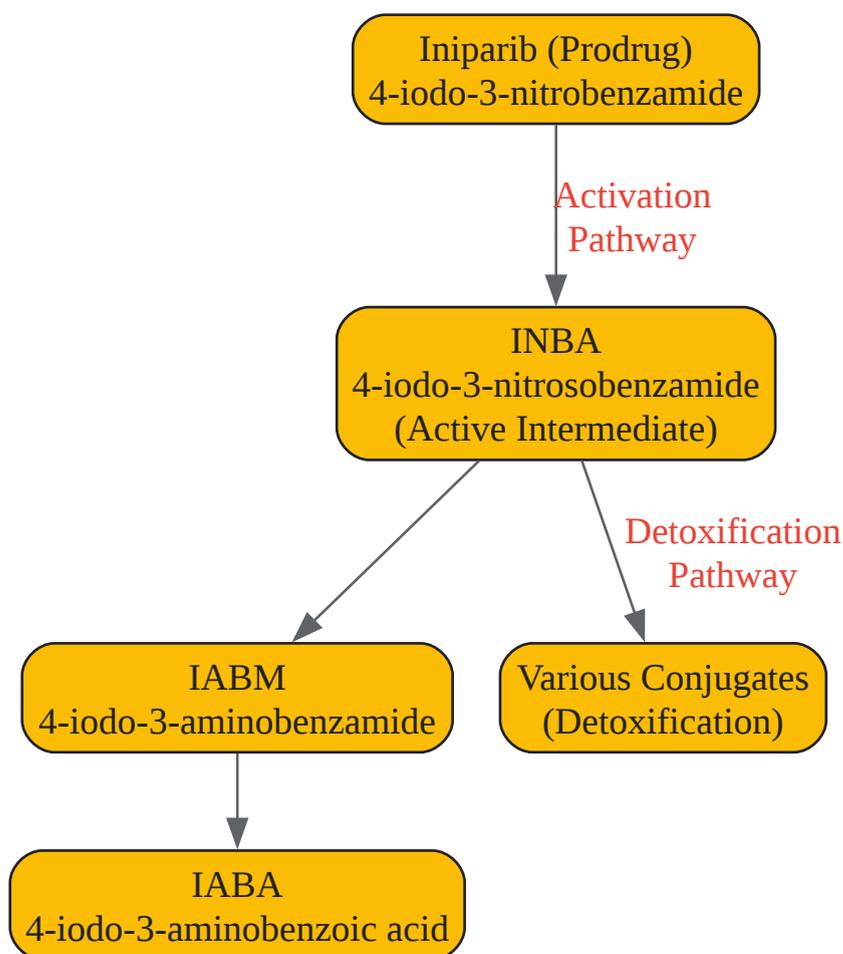
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Metabolite Pathway of Iniparib

The metabolic journey of **Iniparib** begins as a prodrug and branches into activation and detoxification paths, as shown in the diagram below.



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The table below summarizes the key metabolites identified in studies:

| Metabolite Name | Abbreviation | Chemical Name | Proposed Role/Characteristics |
|---------------------------|--------------|----------------------------|---|
| Primary Active Metabolite | INBA | 4-iodo-3-nitrosobenzamide | Highly reactive, cytotoxic C-nitroso intermediate [1]. |
| Downstream Metabolite | IABM | 4-iodo-3-aminobenzamide | A downstream metabolite from the active intermediate; distinct anti-cancer potency was unknown [1]. |
| Detoxification Metabolite | IABA | 4-iodo-3-aminobenzoic acid | Result of the proposed detoxification pathway [1]. |

Experimental Data on Metabolite Presence

A comparative oncology study in dogs provided concrete pharmacokinetic data, showing that despite administering high doses, tumor concentrations of **iniparib** and its metabolites were very low [1].

| Study Model | Dosing | Key Pharmacokinetic Findings | Interpretation |
|---------------------------------------|--|---|---|
| Pet dogs with spontaneous cancers [1] | 10–70 mg/kg IV (alone or with carboplatin) [1] | Plasma elimination half-life ($t_{1/2}$) of parent iniparib was rapid (<10 to 20 minutes); metabolite half-lives were slower (1–2 hours) [1]. | Rapid conversion and clearance of the parent drug. |
| | | Clinically relevant concentrations of parent iniparib and selected metabolites were not detectable in tumor tissues at any studied dose [1]. | Failure to deliver active compounds to the tumor site. |
| | | When quantifiable, the plasma-to-tumor ratio for iniparib was <0.088, and for its metabolites was <1.7 [1]. | Very little drug or metabolite distributed from the blood into the tumor. |

Mechanism of Action: Beyond PARP Inhibition

Iniparib was initially developed as a PARP1 inhibitor, but subsequent research revealed a different and more complex mechanism [2].

- **Initial Misclassification:** **Iniparib** was first described as an inhibitor of poly (ADP-ribose) polymerase 1 (PARP1) [3] [2].
- **Evidence Against PARP Inhibition:** Multiple independent studies concluded that **iniparib** is **not a bona fide PARP inhibitor** [4] [5]. It failed to inhibit PARP enzyme activity in vitro, even at high concentrations (up to 100 μ M) [4] [2], and did not show selective toxicity in homologous recombination (HR)-deficient cells, a hallmark of true PARP inhibitors [5].
- **Revised Mechanism:** The primary mechanism involves its reactive **nitroso metabolite (INBA)**, which **non-selectively modifies cysteine-containing proteins** in tumor cells [4] [3] [2]. This activity can disrupt the function of various proteins, including those involved in redox balance, potentially leading to cytotoxic levels of reactive oxygen species (ROS) [3].

Detailed Experimental Protocols

The key experiments that defined **iniparib**'s metabolic profile and mechanism are summarized below.

Iniparib Metabolite Pathway & Pharmacokinetics

- **Objective:** To determine the plasma and tumor exposures of **iniparib** and its metabolites in a translational model [1].
- **Model:** Client-owned pet dogs with spontaneous cancers (melanoma, squamous cell carcinoma, soft tissue sarcoma) [1].
- **Methodology:**
 - Dogs were treated with **iniparib** intravenously at doses between 10–70 mg/kg, both alone and in combination with carboplatin [1].
 - Plasma, tumor, and normal tissue samples were collected before and at scheduled time points after drug exposure [1].
 - Samples were analyzed using mass spectrometry and other methods to characterize the pharmacokinetics and biodistribution of **iniparib** and its metabolites [1].

Cysteine Modification Assay

- **Objective:** To identify specific cellular proteins that are covalently modified by **iniparib** and its metabolites [2].
- **Methodology:**
 - **Biotin-Conjugated Iniparib:** A biotin-tagged version of **iniparib** (**biotin-Iniparib**) at concentrations of 5–20 μM was incubated with cell lysates (e.g., from MDA-MB-231 breast cancer cells) [2].
 - **Pull-Down:** Streptavidin-agarose beads were used to isolate all biotin-labeled (and thus **iniparib**-modified) proteins from the lysate [2].
 - **Analysis:** The isolated proteins were separated by SDS-PAGE and identified using mass spectrometry. This experiment confirmed the modification of proteins like PARP1 (at Cys888), GSTP1 (at Cys47), and tubulin (at Cys239) [2].

PARP Enzyme Activity Assay

- **Objective:** To directly test the ability of **iniparib** to inhibit PARP enzyme function in a cell-free system [2].

• Methodology:

- Purified recombinant human PARP1 enzyme was incubated with biotinylated double-stranded DNA (to activate the enzyme) and NAD⁺ (its substrate) [2].
- Serial concentrations of **iniparib** (1–100 μM) or a control PARP inhibitor (olaparib, 0.001–1 μM) were added to the reaction [2].
- PAR polymer formation was measured. Olaparib potently inhibited PARP1, while **iniparib** showed no significant inhibition even at the highest concentration tested (100 μM) [2].

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References

1. A Comparative Oncology Study of Iniparib Defines Its... | PLOS One [journals.plos.org]
2. (SAR240550; BSI201; NSC746045; IND71677) | PARP inhibitor Iniparib [invivochem.com]
3. Phase I study of iniparib concurrent with monthly or continuous... [pubmed.ncbi.nlm.nih.gov]
4. Iniparib nonselectively modifies cysteine-containing ... [pubmed.ncbi.nlm.nih.gov]
5. Failure of Iniparib to Inhibit Poly(ADP-ribose) Polymerase ... [pubmed.ncbi.nlm.nih.gov]

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